

# Technical Guide: Physical State and Appearance of Boc-L-Asp(OMe)-OH

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## Compound of Interest

Compound Name: Boc-Asp-OMe

Cat. No.: B1278825

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## Introduction

N-tert-Butoxycarbonyl-L-aspartic acid  $\alpha$ -methyl ester, commonly referred to as **Boc-Asp-OMe** or Boc-L-Asp(OMe)-OH, is a pivotal amino acid derivative extensively utilized in peptide synthesis and the development of peptidomimetics. The tert-butoxycarbonyl (Boc) protecting group on the  $\alpha$ -amino function is crucial for controlled and sequential peptide chain elongation. The methyl ester at the  $\alpha$ -carboxyl group provides an additional site for chemical modification. A thorough understanding of its physical properties is fundamental for its effective application in research and pharmaceutical development, ensuring consistency and reproducibility in experimental outcomes. This guide provides a comprehensive overview of the physical state and appearance of Boc-L-Asp(OMe)-OH, supported by quantitative data and detailed experimental protocols for its characterization.

## Physical and Chemical Properties

Boc-L-Asp(OMe)-OH is typically supplied as a stable, crystalline solid. Its appearance and physical constants are critical quality attributes that can indicate purity and suitability for use in sensitive applications such as solid-phase peptide synthesis.

## Data Presentation

The quantitative physical and chemical data for Boc-L-Asp(OMe)-OH are summarized in the table below for ease of reference and comparison.

Property	Value	Reference(s)
Physical State	Solid, powder	[1][2]
Appearance	White to off-white	[1]
Melting Point	60 - 70 °C	[1]
Optical Rotation	$[\alpha]_{D20} = -5 \pm 1^\circ$ (c=2 in Methanol)	[1]
Molecular Formula	C <sub>10</sub> H <sub>17</sub> NO <sub>6</sub>	[3]
Molecular Weight	247.25 g/mol	[3]
Solubility	Soluble in methanol, dichloromethane, chloroform, ethyl acetate, DMSO, and acetone. Less soluble in water.	[4][5][6][7]

## Experimental Protocols

Detailed methodologies for the determination of the key physical properties of Boc-L-Asp(OMe)-OH are provided below. These protocols are based on standard laboratory practices.

### Visual Inspection for Physical State and Appearance

Objective: To qualitatively assess the physical form and color of Boc-L-Asp(OMe)-OH.

Materials:

- Spatula
- White weighing paper or watch glass
- Adequate lighting (e.g., 40W fluorescent light)

**Procedure:**

- Place a small, representative sample of Boc-L-Asp(OMe)-OH onto a clean, dry white weighing paper or watch glass using a spatula.
- Observe the sample under adequate indoor lighting at a distance of approximately 30 cm.
- Record the physical form of the substance (e.g., crystalline powder, amorphous solid).
- Note the color of the sample against the white background.
- Examine the sample for any heterogeneity in color or form.

## Melting Point Determination (Capillary Method)

**Objective:** To determine the temperature range over which Boc-L-Asp(OMe)-OH transitions from a solid to a liquid.

**Materials:**

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

**Procedure:**

- Ensure the Boc-L-Asp(OMe)-OH sample is dry and finely powdered. If necessary, gently grind the sample in a mortar and pestle.
- Load a capillary tube by pressing the open end into the powdered sample. A small amount of solid should enter the tube.
- Invert the capillary tube and tap it gently on a hard surface to pack the solid into the sealed end. The packed sample height should be 2-3 mm.

- Insert the capillary tube into the heating block of the melting point apparatus.
- Set the heating rate to a medium-high setting to obtain an approximate melting point.
- Once the approximate melting point is determined, allow the apparatus to cool.
- Prepare a new capillary with the sample and heat at a medium rate to approximately 15-20 °C below the approximate melting point.
- Decrease the heating rate to 1-2 °C per minute to allow for thermal equilibrium.
- Record the temperature at which the first droplet of liquid is observed (the beginning of the melting range).
- Record the temperature at which the last solid particle melts (the end of the melting range).

[\[5\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

## Optical Rotation Measurement

Objective: To measure the specific rotation of a solution of Boc-L-Asp(OMe)-OH.

Materials:

- Polarimeter (with a sodium D-line lamp, 589 nm)
- Polarimeter cell (1 dm path length)
- Volumetric flask (e.g., 10 mL)
- Analytical balance
- Methanol (spectroscopic grade)
- Pasteur pipette

Procedure:

- Turn on the polarimeter and allow the sodium lamp to warm up for at least 10 minutes.

- Prepare a 2 g/100 mL (c=2) solution of Boc-L-Asp(OMe)-OH in methanol. Accurately weigh approximately 200 mg of the compound and dissolve it in methanol in a 10 mL volumetric flask. Fill the flask to the mark with methanol and mix thoroughly.
- Calibrate the polarimeter by filling the polarimeter cell with the pure solvent (methanol) and setting the reading to zero.
- Rinse the polarimeter cell with a small amount of the prepared Boc-L-Asp(OMe)-OH solution.
- Carefully fill the cell with the solution, ensuring no air bubbles are present in the light path.
- Place the filled cell in the polarimeter and record the observed optical rotation ( $\alpha$ ) at 20 °C.
- Calculate the specific rotation  $[\alpha]$  using the formula:  $[\alpha] = \alpha / (l * c)$  where:
  - $\alpha$  is the observed rotation in degrees.
  - $l$  is the path length of the cell in decimeters (dm).
  - $c$  is the concentration of the solution in g/mL.[\[3\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

## Solubility Assessment

Objective: To determine the qualitative solubility of Boc-L-Asp(OMe)-OH in various solvents.

Materials:

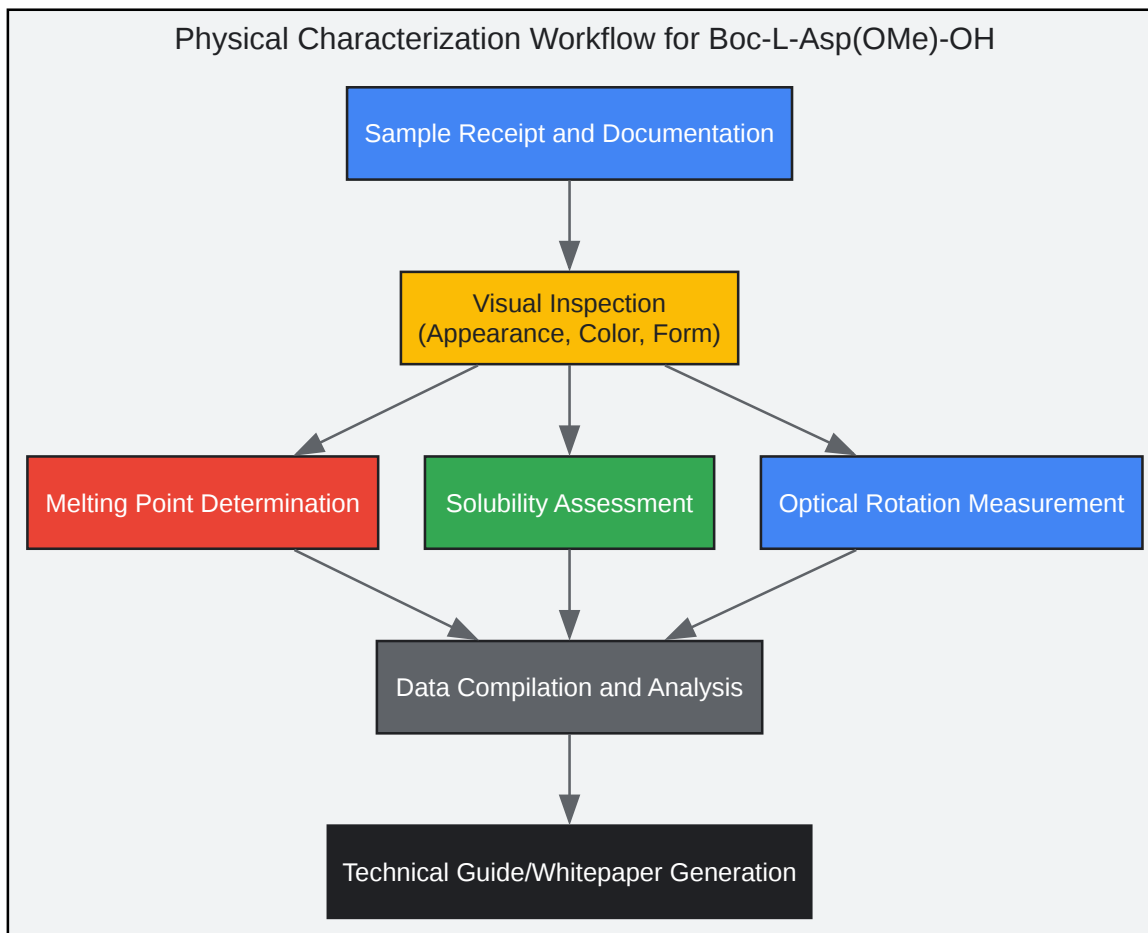
- Test tubes and rack
- Vortex mixer
- Spatula
- Graduated cylinder or pipettes
- Boc-L-Asp(OMe)-OH
- Solvents: Water, Methanol, Dichloromethane, Ethyl Acetate, DMSO, Acetone

#### Procedure:

- Add approximately 10-20 mg of Boc-L-Asp(OMe)-OH to a series of clean, dry test tubes.
- To each test tube, add 1 mL of a different solvent.
- Agitate each tube vigorously using a vortex mixer for 30 seconds.
- Visually inspect each tube for the presence of undissolved solid.
- If the solid has dissolved, the compound is considered soluble in that solvent at the tested concentration. If undissolved solid remains, the compound is considered sparingly soluble or insoluble.
- Record the observations for each solvent.[\[2\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)

## Workflow for Physical Characterization

The following diagram illustrates a logical workflow for the physical characterization of a chemical compound like Boc-L-Asp(OMe)-OH.



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### *Workflow for Physical Characterization*

## Conclusion

The physical state and appearance of Boc-L-Asp(OMe)-OH are well-defined, with the compound presenting as a white to off-white solid. Its melting point and specific optical rotation serve as reliable indicators of purity. The solubility profile highlights its suitability for use in a range of organic solvents common in peptide synthesis. The experimental protocols and workflow detailed in this guide provide a robust framework for the consistent and accurate characterization of this important amino acid derivative, ensuring its quality and performance in research and development applications.

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- To cite this document: BenchChem. [Technical Guide: Physical State and Appearance of Boc-L-Asp(OMe)-OH]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1278825#physical-state-and-appearance-of-boc-asp-ome]



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